

Para-methyl 4-anilino-1-boc-piperidine CAS number and molecular weight

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Compound of Interest

Para-methyl 4-anilino-1-bocpiperidine

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Technical Guide: Para-methyl 4-anilino-1-boc-piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **para-methyl 4-anilino-1-boc-piperidine**, a key intermediate in the synthesis of potent opioid analgesics. This document outlines its chemical properties, synthesis, and analytical characterization, tailored for professionals in research and drug development.

Chemical Identity and Properties

Para-methyl 4-anilino-1-boc-piperidine, also known as tert-butyl 4-((4-methylphenyl)amino)piperidine-1-carboxylate, is a derivative of 4-anilinopiperidine. The presence of a tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen makes it a stable precursor for further chemical modifications.

Table 1: Chemical and Physical Properties



Property	Value
CAS Number	501673-99-0
Molecular Formula	C17H26N2O2
Molecular Weight	290.4 g/mol
IUPAC Name	tert-butyl 4-((4-methylphenyl)amino)piperidine-1- carboxylate
Synonyms	p-methyl 4-Anilino-1-Boc-piperidine, 4-(p-tolylamino)-1-Boc-piperidine, 4-(paratolylamino)-1-Boc-piperidine

Synthesis Protocol

The synthesis of **para-methyl 4-anilino-1-boc-piperidine** is typically achieved through a reductive amination reaction. This process involves the reaction of 1-Boc-4-piperidone with p-toluidine in the presence of a reducing agent.

Experimental Protocol: Reductive Amination

A common and effective method for this synthesis is the use of sodium triacetoxyborohydride (STAB) as the reducing agent.[1]

Materials:

- 1-Boc-4-piperidone
- p-Toluidine
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM)
- Acetic acid
- Saturated sodium bicarbonate solution



- Brine
- Anhydrous magnesium sulfate

Procedure:

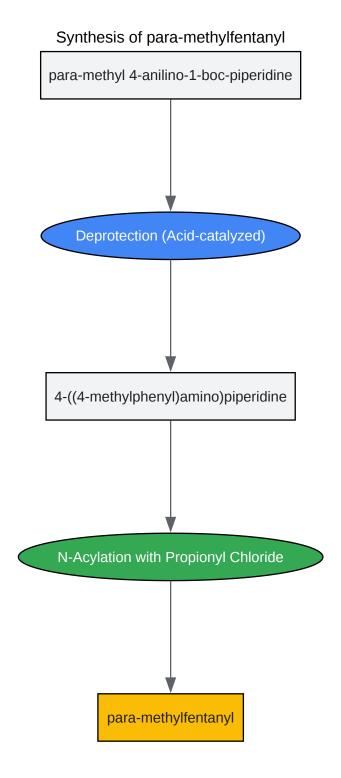
- To a solution of 1-Boc-4-piperidone (1.0 equivalent) and p-toluidine (1.1 equivalents) in dichloromethane, add acetic acid (1.0 equivalent).
- Stir the mixture at room temperature for 1 hour.
- Cool the mixture in an ice bath and add sodium triacetoxyborohydride (1.5 equivalents) portion-wise.
- Allow the reaction to warm to room temperature and stir for 16-24 hours.
- Quench the reaction by the slow addition of saturated sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **para-methyl 4-anilino-1-boc-piperidine**.

Role in Fentanyl Analog Synthesis

Para-methyl 4-anilino-1-boc-piperidine is a crucial precursor in the synthesis of paramethylfentanyl, a potent fentanyl analog. The synthesis involves two main steps: deprotection of the Boc group followed by N-acylation.

Workflow for para-methylfentanyl Synthesis





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Caption: Synthetic pathway from the precursor to para-methylfentanyl.

Analytical Characterization



The structural confirmation of **para-methyl 4-anilino-1-boc-piperidine** is performed using standard analytical techniques.

Table 2: Analytical Data

Technique	Data Interpretation
¹ H NMR	Expected signals include those for the tert-butyl protons (singlet, ~1.5 ppm), piperidine ring protons (multiplets, 1.5-4.0 ppm), aromatic protons of the tolyl group (doublets, ~7.0 ppm), and the methyl group of the tolyl substituent (singlet, ~2.3 ppm).
¹³ C NMR	Characteristic peaks are expected for the Boccarbonyl (~155 ppm), the quaternary carbon of the Boc group (~80 ppm), aromatic carbons (~115-145 ppm), piperidine carbons (~30-50 ppm), and the tolyl methyl carbon (~20 ppm).
Mass Spectrometry	The mass spectrum would show the molecular ion peak (M+) and characteristic fragmentation patterns, including the loss of the Boc group.

Note: Specific spectral data should be acquired for each synthesized batch to confirm identity and purity.

Conclusion

Para-methyl 4-anilino-1-boc-piperidine is a vital intermediate for the synthesis of novel opioid compounds. The synthetic and analytical protocols outlined in this guide provide a foundational framework for researchers in the field of medicinal chemistry and drug development.

Adherence to proper laboratory safety and handling procedures is paramount when working with this and related compounds.



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References

- 1. apps.dtic.mil [apps.dtic.mil]
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